

Advanced Research Utility of Ethoxy(propyl)amine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *Ethoxy(propyl)amine hydrochloride*

Cat. No.: *B8148744*

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Executive Summary

Ethoxy(propyl)amine hydrochloride (CAS: 6291-85-6 for free base; HCl salt is the stabilized form) represents a critical C3-ether amine building block. Unlike simple alkyl amines, the inclusion of the ether oxygen at the

-position relative to the amine introduces unique physiochemical properties—specifically enhanced hydrophilicity and altered hydrogen-bond acceptor capabilities—without sacrificing the nucleophilic reactivity of the primary amine.

This guide outlines the compound's utility in three high-value research domains: Linker Chemistry (PROTACs/ADCs), Polymer Functionalization, and Surface Chemistry. It provides field-tested protocols for handling the hydrochloride salt, ensuring reproducible experimental outcomes.

Chemical Identity & Physiochemical Profile[1][2][3][4][5]

The hydrochloride salt is the preferred storage form due to the volatility and oxidative susceptibility of the free amine. Researchers must understand the equilibrium dynamics to utilize it effectively in synthesis.

Property	Specification
IUPAC Name	3-Ethoxypropan-1-amine hydrochloride
Chemical Formula	
Molecular Weight	139.62 g/mol (Salt) / 103.16 g/mol (Free Base)
Solubility	High (Water, Methanol, DMSO); Low (DCM, Hexanes)
pKa (Conjugate Acid)	~10.0–10.2 (Typical for primary alkyl amines)
Key Functionality	Primary Amine (Nucleophile), Ether (H-bond Acceptor)

Structural Reactivity Logic

The structure consists of a primary amine separated from an ethoxy group by a propyl chain.

- The Propyl Spacer: Provides optimal flexibility (n=3) preventing steric clash during conjugation, while avoiding the instability associated with hemiaminal ethers (n=1).
- The Ether Oxygen: Increases water solubility compared to n-pentylamine. This is critical in drug design to lower logP values of hydrophobic pharmacophores.

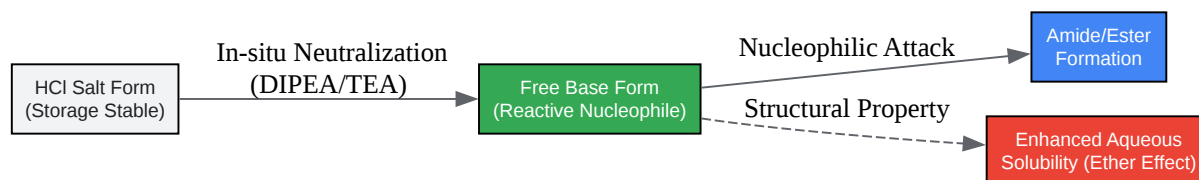


Figure 1: Reactivity & Activation Workflow of Ethoxy(propyl)amine HCl

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Figure 1: The activation workflow requires in-situ neutralization to liberate the reactive nucleophile.

Applications in Medicinal Chemistry

Linker Design in Targeted Protein Degradation (PROTACs)

In PROTAC design, the linker length and composition are determinants of degradation efficiency. Ethoxy(propyl)amine serves as a "short-chain" PEG mimetic.

- Mechanism: The ether oxygen acts as a weak Lewis base, disrupting the hydrophobic collapse of the linker chain often seen with pure alkyl chains.
- Application: It is used to conjugate E3 ligase ligands (e.g., Thalidomide derivatives) to a target protein ligand.
- Advantage: The 3-carbon spacing is often the "Goldilocks" length for avoiding steric hindrance without introducing excessive entropic penalties.

Fragment-Based Drug Discovery (Hsp70 Modulation)

Research indicates the utility of 3-ethoxypropylamine moieties in modulating Heat Shock Protein 70 (Hsp70). The amine acts as a polar handle that can form salt bridges with aspartate/glutamate residues in the ATPase domain, while the ethoxy tail probes adjacent hydrophobic pockets.

Applications in Material Science

Polymer Synthesis: Oxetane Ring Opening

Ethoxy(propyl)amine is utilized to initiate the ring-opening of oxetane-based oligomers.

- **Causality:** The high nucleophilicity of the primary amine attacks the strained oxetane ring.
- **Result:** This terminates the polymer chain with a hydrophilic ethoxy tail, modifying the surface energy and viscosity of the resulting oligomer [1].

Surface Functionalization (Nanoparticles)

The compound is an excellent capping agent for metal oxide nanoparticles (e.g.,
).

- **Protocol Logic:** The amine binds to the metal surface (coordination), while the ethoxy tail extends into the solvent shell, providing steric stabilization and preventing aggregation in polar solvents.

Experimental Protocols (Self-Validating Systems)

Protocol A: Amide Coupling (General Linker Synthesis)

Use this protocol to conjugate Ethoxy(propyl)amine HCl to a Carboxylic Acid-containing scaffold.

Reagents:

- Carboxylic Acid Substrate (1.0 eq)
- **Ethoxy(propyl)amine Hydrochloride** (1.2 eq)
- HATU (1.2 eq) or EDC/NHS
- DIPEA (N,N-Diisopropylethylamine) (3.0 eq) [CRITICAL]
- Solvent: DMF or DCM (Anhydrous)

Step-by-Step Methodology:

- Activation: Dissolve the Carboxylic Acid (1.0 eq) and HATU (1.2 eq) in anhydrous DMF under Nitrogen. Stir for 5 minutes.
 - Check: Solution should remain clear. Cloudiness implies moisture contamination.
- Base Addition (The "Unlock"): Add DIPEA (1.0 eq) to the activated acid mixture.
- Amine Preparation: In a separate vial, dissolve **Ethoxy(propyl)amine Hydrochloride** (1.2 eq) in minimal DMF. Add DIPEA (2.0 eq) to this vial.
 - Why? You need 1 eq of base to neutralize the HCl salt and 1 eq to act as the proton scavenger during coupling. Failure to pre-neutralize the salt often leads to stalled reactions.
- Coupling: Dropwise add the Amine/Base mixture to the Activated Acid. Stir at Room Temperature for 2–4 hours.
- Validation (LCMS): Aliquot 5 μ L into MeOH. Check for the mass of Product.
 - Success Criteria: Disappearance of Acid peak; appearance of Product peak.
- Workup: Dilute with EtOAc, wash with 5% LiCl (to remove DMF), then sat. and Brine.

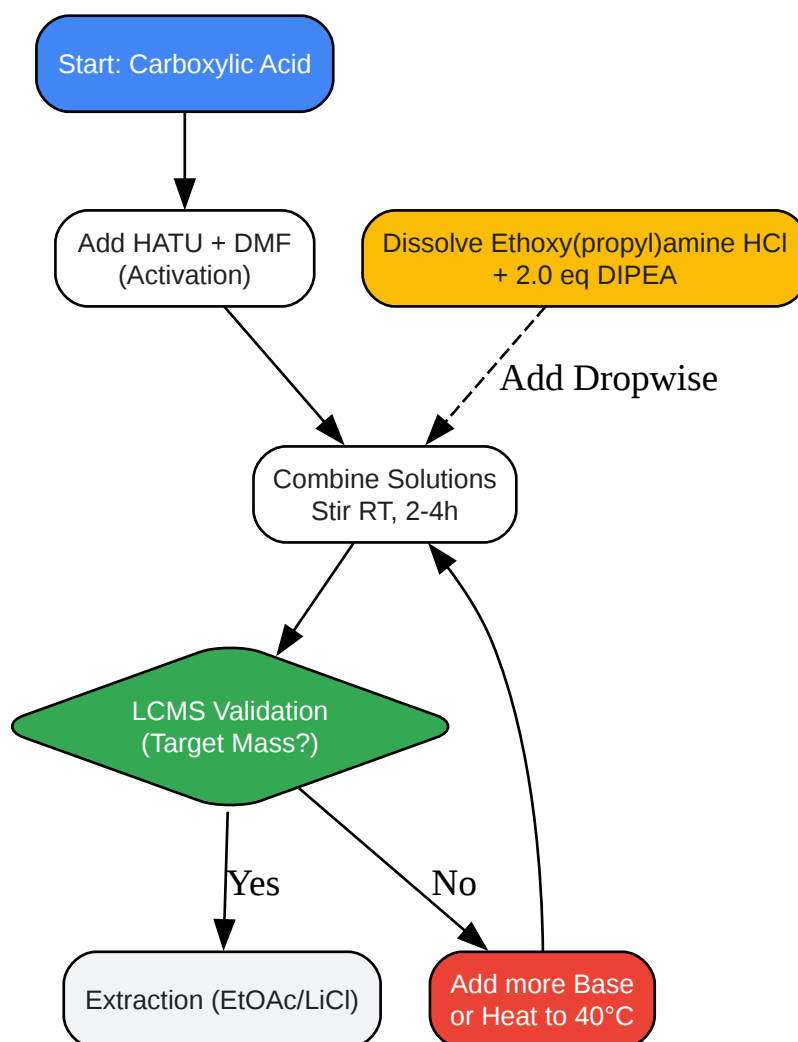


Figure 2: Amide Coupling Decision Tree for HCl Salts

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Figure 2: Decision tree ensuring successful conjugation of the hydrochloride salt.

Safety & Stability

- Handling: The hydrochloride salt is hygroscopic. Store in a desiccator.
- Hazards: Upon neutralization, the free amine is corrosive and can cause severe skin burns (GHS05). Handle in a fume hood.
- Incompatibility: Avoid strong oxidizing agents. The ether linkage is generally stable to basic and mild acidic conditions but can cleave under strong Lewis Acid conditions (e.g.,

).

References

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Sources

- 1. 3-Ethoxypropylamine 99 6291-85-6 [sigmaaldrich.com]
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